1,3-Octanediol: Application Notes for the Food Industry

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Compound of Interest

Compound Name:	*1,3-Octanediol*
CAS No.:	*120727-18-6*
Cat. No.:	*B7934114*

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Introduction

1,3-Octanediol is a flavoring agent naturally present in fruits such as apples and pears.[1][2] It is characterized by a musty odor and a bitter taste.[1] In the food industry, it is utilized to impart or modify flavors in a variety of products. This document provides detailed application notes, experimental protocols, and technical data for researchers, scientists, and drug development professionals interested in the application of **1,3-Octanediol** as a flavoring agent. While **1,3-Octanediol** itself does not have a FEMA (Flavor and Extract Manufacturers Association) number, it is listed in the European Union's DG SANTE food flavorings database (02.198 octane-1,3-diol).[2] Related compounds, such as Acetaldehyde **1,3-octanediol** acetal, are recognized by FEMA (FEMA No. 4376).[3][4]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **1,3-Octanediol** is essential for its effective application in food formulations.

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Property	Value	Reference
Chemical Formula	C8H18O2	[2]
Molecular Weight	146.23 g/mol	
Appearance	Colorless clear liquid (estimated)	[2]
Odor	Musty	[1]
Taste	Bitter	[1]
Boiling Point	254.00 to 256.00 °C @ 760.00 mm Hg	[2]
Specific Gravity	0.98000 to 0.98600 @ 25.00 °C	[2]
Refractive Index	1.45200 to 1.45800 @ 20.00 °C	[2]
Solubility	Slightly soluble in water; soluble in alcohol	[2]
Flash Point	243.00 °F (117.22 °C)	[2]

Regulatory and Safety Information

Parameter	Value	Reference
CAS Number	23433-05-8	[5]
Oral LD50 (rat)	> 20,000 mg/kg	[5]
FEMA Number	N/A	[2]
JECFA Number	N/A	[2]
DG SANTE (EU)	02.198 octane-1,3-diol	[2]

Recommended Usage Levels in Food Categories

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The following table summarizes the typical and maximum recommended usage levels of **1,3-Octanediol** in various food categories as reported by the industry.[5]

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products	7.0	35.0
Fats and oils	5.0	25.0
Edible ices	10.0	50.0
Processed fruit	7.0	35.0
Non-alcoholic beverages	5.0	25.0
Alcoholic beverages	10.0	50.0
Ready-to-eat savouries	20.0	100.0
Composite foods	5.0	25.0

Experimental Protocols

Sensory Evaluation of 1,3-Octanediol

1. Triangle Test Protocol

Objective: To determine if a perceptible sensory difference exists between two product formulations, one with and one without **1,3-Octanediol**, or between two different concentrations of **1,3-Octanediol**.

Materials:

- Control sample (without **1,3-Octanediol**).
- Test sample (with **1,3-Octanediol** at a specified concentration).
- Identical, odor-free sample cups, coded with random three-digit numbers.
- Palate cleansers (e.g., unsalted crackers, filtered water at room temperature).

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- Ballot sheets for recording responses.
- A panel of at least 20-30 trained or consumer panelists.

Procedure:

- Prepare the control and test samples. Ensure they are at the same temperature.
- For each panelist, present three coded samples: two identical samples and one different sample. The order of presentation should be randomized for each panelist (e.g., AAB, ABA, BAA, BBA, BAB, ABB).
- Instruct panelists to evaluate the samples from left to right.
- Ask panelists to identify the "odd" or "different" sample. Even if they are uncertain, a choice must be made.
- Provide palate cleansers for use between samples.
- Collect the ballot sheets and analyze the results.

Data Analysis: The number of correct identifications is counted. Statistical significance is determined by comparing the number of correct responses to a statistical table for triangle tests, based on the number of panelists and the desired significance level (e.g., $p < 0.05$).

2. Paired Comparison Test Protocol

Objective: To determine the preference for or the perceived intensity of a specific attribute (e.g., bitterness, mustiness) between two samples.

Materials:

- Sample A (e.g., control).
- Sample B (e.g., with **1,3-Octanediol**).
- Identical, odor-free sample cups, coded.

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- Palate cleansers.
- Ballot sheets.
- A panel of panelists.

Procedure:

- Present each panelist with two coded samples, A and B, in a randomized order.
- Ask the panelist to evaluate both samples.
- Instruct the panelist to indicate which sample they prefer or which sample has a higher intensity of a specific attribute (e.g., "Which sample is more bitter?").
- Collect and analyze the responses.

Data Analysis: The number of times each sample was chosen is tallied. Statistical significance can be determined using a binomial test or chi-square analysis to see if the results deviate significantly from a 50/50 chance distribution.

Stability Testing of **1,3-Octanediol** in a Food Matrix

Objective: To evaluate the stability of **1,3-Octanediol** in a food product under various storage conditions.

Materials:

- Food product containing a known concentration of **1,3-Octanediol**.
- Control food product without **1,3-Octanediol**.
- Appropriate packaging for the food product.
- Environmental chambers with controlled temperature and humidity.
- Analytical instrumentation for quantification (e.g., GC-MS).
- Sensory panel for evaluation.

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Procedure:

- Prepare a batch of the food product with a target concentration of **1,3-Octanediol**.
- Package the product in its final intended packaging.
- Store the samples under different conditions:
  - Accelerated: Higher temperature (e.g., 35°C, 45°C) to speed up degradation.
  - Real-time: Recommended storage conditions (e.g., refrigerated or ambient).
  - Light exposure: Some samples exposed to light and others protected.
- At specified time intervals (e.g., 0, 1, 3, 6 months), withdraw samples from each storage condition.
- Analyze the samples for:
  - Quantitative analysis: Determine the concentration of **1,3-Octanediol** using a validated analytical method (see below).
  - Sensory analysis: Conduct sensory tests (e.g., triangle test against a freshly prepared sample) to detect any changes in flavor.
  - Physical and chemical analysis: Monitor pH, color, and other relevant parameters of the food matrix.

Data Analysis: Plot the concentration of **1,3-Octanediol** as a function of time for each storage condition. This will allow for the determination of the degradation rate and estimation of the shelf-life of the flavor in the product. Correlate analytical data with sensory evaluation results.

Analytical Protocol: Quantification of 1,3-Octanediol by GC-MS

This protocol is adapted from a method for the determination of total **1,3-octanediol**s in apple juice and may require optimization for other food matrices.[6]

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1. Sample Preparation (Derivatization to 1,3-Dioxanes):

- To 10 mL of the liquid food sample (e.g., beverage) in a 20 mL headspace vial, add an internal standard (e.g., 1,3-nonanediol).
- Add a derivatizing agent, such as formaldehyde or another suitable aldehyde/ketone, and an acid catalyst. The original method for apple juice uses the naturally present aldehydes. For other matrices, the addition of an aldehyde might be necessary.
- Seal the vial and heat at a specific temperature (e.g., 60°C) for a set time (e.g., 30 minutes) to facilitate the formation of the volatile 1,3-dioxane derivative.

2. Solid-Phase Microextraction (SPME):

- Expose an SPME fiber (e.g., PDMS/DVB) to the headspace of the vial at a controlled temperature for a defined period to extract the volatile derivatives.

3. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Injector: Desorb the analytes from the SPME fiber in the GC inlet at a high temperature (e.g., 250°C) in splitless mode.
- Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms).
- Oven Program: Start at a low temperature (e.g., 40°C), hold, then ramp up to a final temperature (e.g., 280°C).
- Mass Spectrometer: Operate in electron ionization (EI) mode and scan a mass range of m/z 35-350. For quantification, use selected ion monitoring (SIM) of characteristic ions of the 1,3-dioxane derivative of **1,3-octanediol** and the internal standard.

4. Quantification:

- Prepare a calibration curve using standard solutions of **1,3-Octanediol** that have undergone the same derivatization and extraction procedure.
- Calculate the concentration of **1,3-Octanediol** in the sample based on the peak area ratio of the analyte to the internal standard and the calibration curve.

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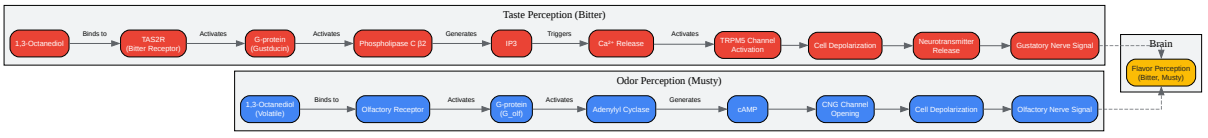
Flavor Perception Signaling Pathway

The perception of flavor is a complex process involving both taste and smell. The bitter taste of **1,3-Octanediol** is likely mediated by G-protein coupled receptors (GPCRs) on the tongue, specifically the TAS2R family of bitter taste receptors. Its musty odor is detected by olfactory receptors (ORs), another large family of GPCRs, in the nasal cavity.



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Simplified signaling pathways for taste and odor perception of **1,3-Octanediol**.

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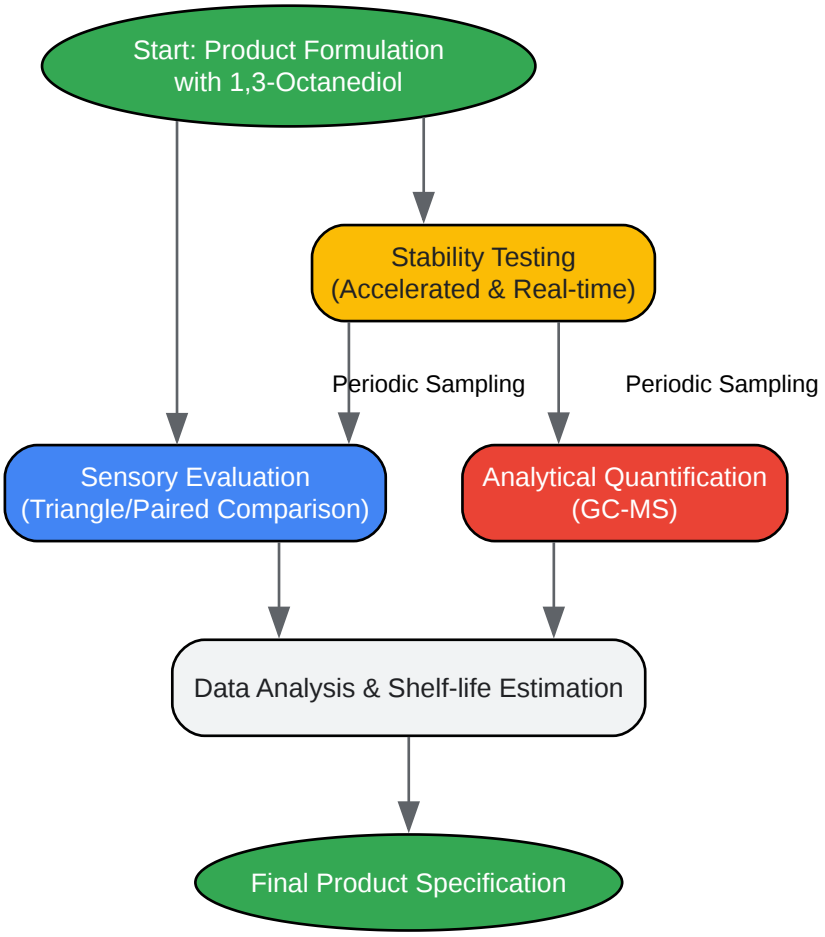

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General workflow for the application of **1,3-Octanediol** in food products.

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